

(R)-Methyl 3-aminobutanoate molecular weight and formula

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Compound of Interest

Compound Name: (R)-Methyl 3-aminobutanoate

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An In-depth Technical Guide to (R)-Methyl 3-aminobutanoate

For researchers, scientists, and professionals in drug development, **(R)-Methyl 3-aminobutanoate** is a valuable chiral building block. This guide provides core technical information regarding its physicochemical properties, a detailed synthesis protocol, and its application as an intermediate in the synthesis of organic compounds.

Core Physicochemical Data

Key quantitative data for **(R)-Methyl 3-aminobutanoate** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C5H11NO2	[1][2][3][4]
Molecular Weight	117.15 g/mol	[1][2][3][4]
CAS Number	103189-63-5	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	159.8 ± 23.0 °C at 760 mmHg	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Solubility	Soluble in water and common organic solvents	[1]
Storage Conditions	Store in freezer, under -20°C, sealed in a dry, dark place	[1]

Synthesis Protocol: Esterification of (R)-3-Aminobutyric Acid

A common method for the synthesis of **(R)-Methyl 3-aminobutanoate** is the esterification of (R)-3-aminobutyric acid using methanol and thionyl chloride.

Materials:

- (R)-3-Aminobutyric acid (50g)
- Methanol (240g)
- Thionyl chloride (66.4g)
- Reaction vessel (clean, with cooling capabilities)

Experimental Procedure:

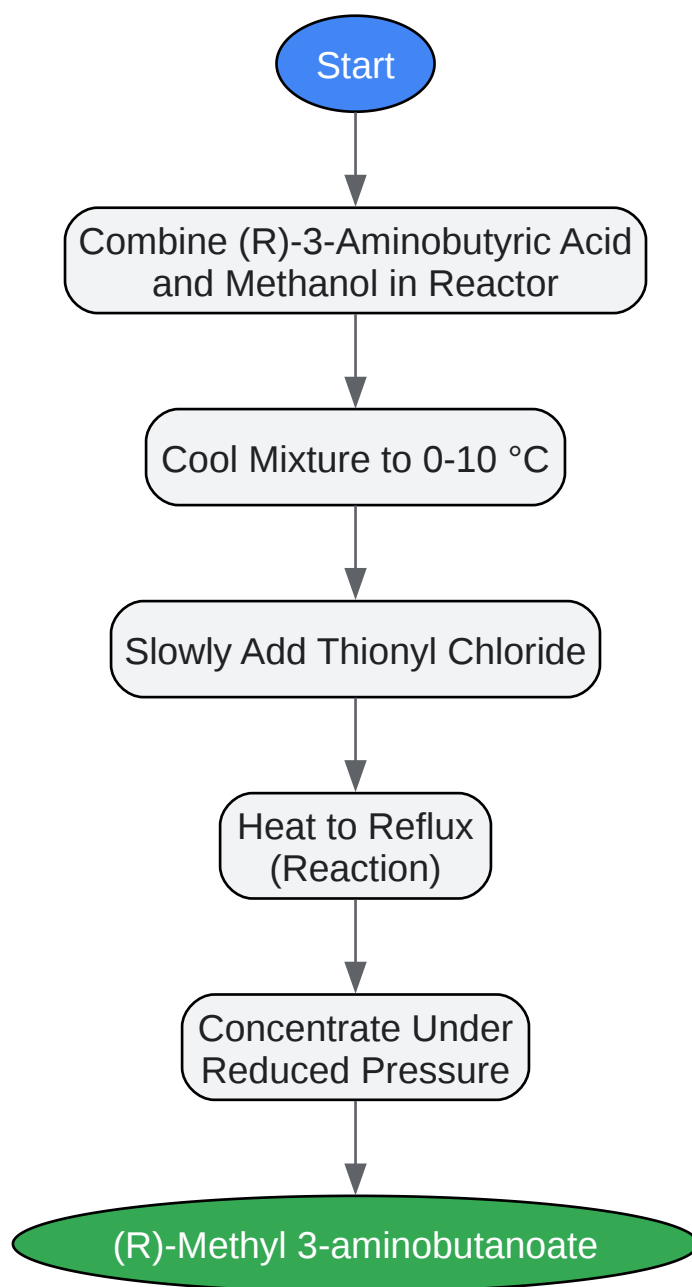
- Add 240g of methanol and 50g of (R)-3-aminobutyric acid to a clean reaction bottle.

- Cool the mixture to 0-10 °C using an ice water bath.
- Slowly add 66.4g of thionyl chloride dropwise to the cooled solution.
- After the addition is complete, raise the temperature to reflux and continue the reaction until the starting material is consumed.
- Upon completion of the reaction, concentrate the solution under reduced pressure to obtain the product.

This procedure has been reported to yield the product with high purity (99.7%) and enantiomeric excess (99.9%).

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(R)-Methyl 3-aminobutanoate** from (R)-3-aminobutyric acid.



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Caption: Synthesis workflow for **(R)-Methyl 3-aminobutanoate**.

Applications in Research and Development

(R)-Methyl 3-aminobutanoate serves as a crucial intermediate in the synthesis of various organic compounds. Its chirality makes it particularly useful in the preparation of

pharmaceutical agents, where stereochemistry is critical for biological activity. It is also utilized as a reagent in biochemical research.

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